Validating the Antibacterial Efficacy of "Antibacterial agent 118": A Comparative Analysis

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Compound of Interest		
Compound Name:	Antibacterial agent 118	
Cat. No.:	B12402026	Get Quote

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This guide provides a comprehensive comparison of the in-vitro antibacterial activity of "**Antibacterial agent 118**," a novel antimycobacterial compound, against key Mycobacterium species. Its performance is benchmarked against standard anti-tuberculosis drugs, supported by detailed experimental data and protocols to aid researchers, scientists, and drug development professionals in their evaluation.

Mechanism of Action: A Novel Approach

"**Antibacterial agent 118**" belongs to the chemical class of substituted 3-amino-N-(thiazol-2-yl)pyrazine-2-carboxamides. Its proposed mechanism of action is the inhibition of mycobacterial methionine aminopeptidase 1 (MetAP1), an essential enzyme for bacterial survival. This novel target distinguishes it from many existing anti-tuberculosis drugs, suggesting a potential for efficacy against drug-resistant strains.

Comparative Antibacterial Activity

The antibacterial efficacy of "**Antibacterial agent 118**" was quantified by determining its Minimum Inhibitory Concentration (MIC), the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The following table summarizes the MIC values

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of "**Antibacterial agent 118**" and standard anti-tuberculosis drugs against various Mycobacterium species.

Compound	M. tuberculosis H37Rv (μM)	M. avium (μM)	M. kansasii (μM)	M. smegmatis (μM)
Antibacterial agent 118	62.5	62.5	>163.0	163.0
Isoniazid	0.02 - 0.06	-	-	-
Rifampicin	0.125 - 0.5	-	-	-
Ethambutol	5.0	-	-	-
Ciprofloxacin	0.5	-	-	-

Data for "**Antibacterial agent 118**" is sourced from Juhás M, et al. (2022). Data for comparator drugs are compiled from various established sources.

Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) for "**Antibacterial agent 118**" and comparator drugs was performed using a standardized broth microdilution method, specifically the Microplate Alamar Blue Assay (MABA) or a similar resazurin-based microtiter assay.

Preparation of Bacterial Inoculum:

- Mycobacterium species, including the reference strain M. tuberculosis H37Rv, are cultured on an appropriate medium, such as Middlebrook 7H10 or 7H11 agar, supplemented with OADC (oleic acid-albumin-dextrose-catalase).

- Bacterial colonies are harvested and suspended in Middlebrook 7H9 broth.

- The suspension is homogenized by vortexing with glass beads to break up clumps.

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- The turbidity of the bacterial suspension is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1-5 x 10^7 CFU/mL.

- The standardized suspension is then diluted to achieve the final desired inoculum concentration for the assay.

Broth Microdilution Assay:

- The assay is performed in sterile 96-well microtiter plates.

- A serial two-fold dilution of each test compound ("**Antibacterial agent 118**" and comparator drugs) is prepared in Middlebrook 7H9 broth directly in the microtiter plates.

- The diluted bacterial inoculum is added to each well containing the test compound.

- Control wells are included: a drug-free well for bacterial growth control and a well with media only for sterility control.

- The plates are sealed and incubated at 37°C for a period of 5-7 days.

Determination of MIC:

- Following incubation, a growth indicator dye, such as Alamar Blue or resazurin, is added to each well.

- The plates are re-incubated for 16-24 hours.

- A color change from blue (oxidized state) to pink (reduced state) indicates bacterial growth.

- The MIC is determined as the lowest concentration of the antibacterial agent that prevents this color change, indicating the inhibition of bacterial growth.
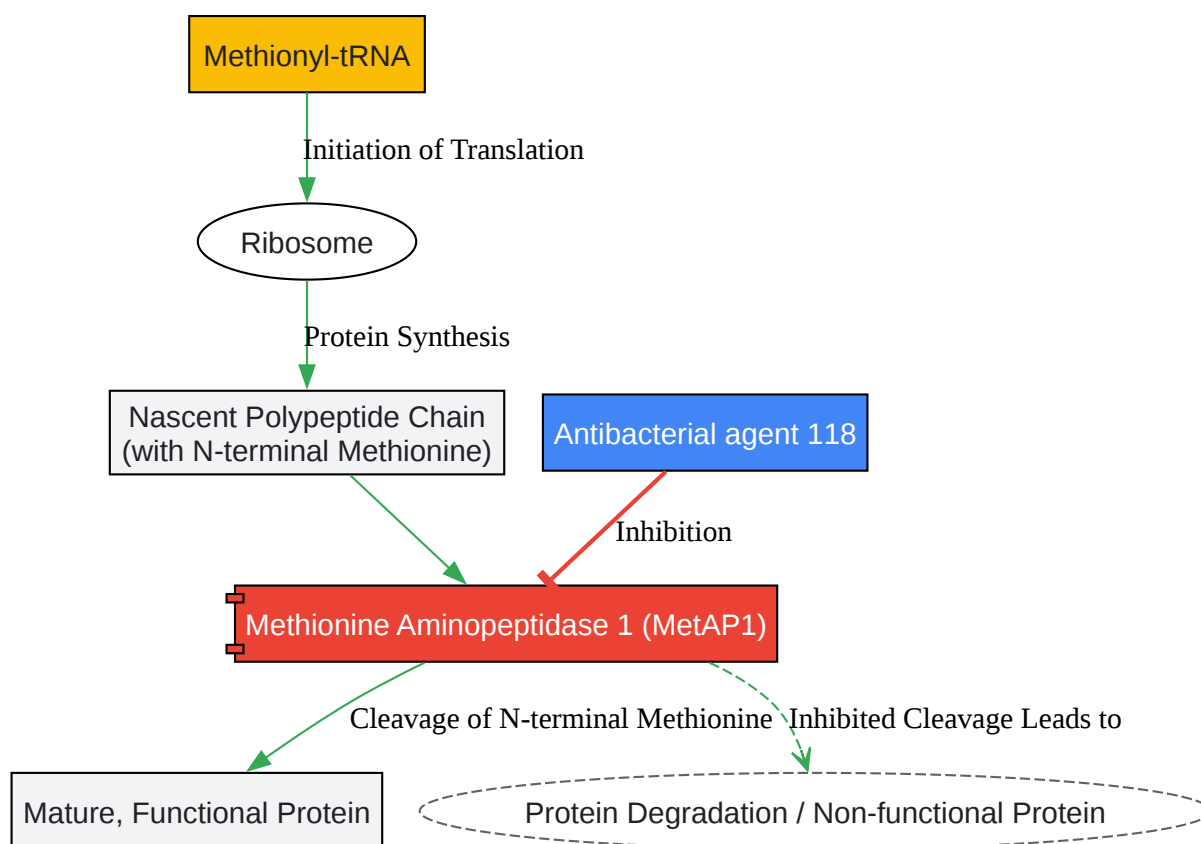
Visualizing the Workflow

Caption: Experimental workflow for determining the Minimum Inhibitory Concentration (MIC).

Signaling Pathway of MetAP1 Inhibition

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         ┌─────────────────────┐
         │   Methionyl-tRNA    │
         └─────────────────────┘
                    │
          Initiation of Translation
                    │
                    ▼
              ╭───────────╮
              │  Ribosome │
              ╰───────────╯
                    │
             Protein Synthesis
                    │
                    ▼
  ┌──────────────────────────┐   ┌──────────────────────────┐
  │ Nascent Polypeptide Chain│   │  Antibacterial agent 118 │
  │ (with N-terminal         │   └──────────────────────────┘
  │  Methionine)             │                │
  └──────────────────────────┘           Inhibition
                   │                          │
                   ▼                          ▼
        ┌────────────────────────────────────────────┐
        │  Methionine Aminopeptidase 1 (MetAP1)       │
        └────────────────────────────────────────────┘
             │                            │
  Cleavage of N-terminal        Inhibited Cleavage Leads to
        Methionine                        │
             ▼                            ▼
  ┌──────────────────────┐   ╭────────────────────────────────────────────╮
  │ Mature, Functional   │   │ Protein Degradation / Non-functional Protein│
  │ Protein              │   ╰────────────────────────────────────────────╯
  └──────────────────────┘
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Caption: Proposed signaling pathway of MetAP1 inhibition by "**Antibacterial agent 118**".

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com